

13-Hydroxygermacrone: A Comprehensive Guide to Structure Elucidation and Spectral Analysis

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Compound of Interest

Compound Name: 13-Hydroxygermacrone

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Introduction

13-Hydroxygermacrone is a naturally occurring germacrane-type sesquiterpenoid, a class of organic compounds known for their diverse biological activities.[1] Isolated primarily from plants of the *Curcuma* genus, such as *Curcuma xanthorrhiza* and *Curcuma zedoaria*, this molecule has garnered scientific interest for its potential therapeutic properties.[1][2] This technical guide provides a detailed overview of the structure elucidation of **13-Hydroxygermacrone**, presenting its comprehensive spectral data and the experimental protocols utilized for its isolation and characterization.

Chemical Structure

The chemical structure of **13-Hydroxygermacrone** is characterized by a ten-membered carbocyclic ring, which is a hallmark of the germacrane skeleton.[3] Key structural features include two exocyclic double bonds, a ketone functional group, and a hydroxymethyl group. Its systematic name is (4E,8E)-2-[(E)-1-Methyl-2-hydroxyethylidene]-5,9-dimethylcyclodeca-4,8-

dien-1-one.[3] The stereochemistry of the endocyclic double bonds is in the E configuration. While the relative stereochemistry is defined by this nomenclature, the absolute configuration of the chiral centers has not been definitively reported in the reviewed literature.

Molecular Formula: C₁₅H₂₂O₂[3]

Molecular Weight: 234.33 g/mol [3]

Spectral Data for Structural Elucidation

The definitive identification of **13-Hydroxygermacrone** relies on a combination of spectroscopic techniques. The following tables summarize the key spectral data essential for its characterization.

Table 1: ¹H NMR Spectral Data of 13-Hydroxygermacrone

Solvent: CDCl₃ Frequency: 500 MHz

Proton Assignment (H)	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
14	1.42	s	-
15	1.62	s	-
12	1.81	s	-
2, 3	2.04-2.18	m	-
6, 9a	2.91-2.98	m	-
9b	3.43	d	10.5
13a	4.18	d	12.0
13b	4.29	d	12.5
5	4.66	d	14.0
1	4.98	d	10.5

Data sourced from a study on bioactive compounds from *Curcuma aeruginosa*.

Table 2: ^{13}C NMR Spectral Data of 13-Hydroxygermacrone

Solvent: CDCl_3 Frequency: 125 MHz

Carbon Assignment (C)	Chemical Shift (δ , ppm)
8	207.1
11	139.8
4	135.7
1	133.1
7	131.3
10	126.4
5	125.0
13	62.8
9	55.5
3	38.1
6	28.6
2	24.1
12	17.8
15	16.6
14	15.6

Data sourced from a study on bioactive compounds from *Curcuma aeruginosa*.

Table 3: Infrared (IR) Spectroscopy Data

While a specific, high-resolution spectrum with all peaks is not readily available in the public domain, the expected characteristic absorption bands for the functional groups present in **13-Hydroxygermacrone** are as follows:

Functional Group	Expected Absorption Range (cm ⁻¹)
Hydroxyl (-OH)	~3400 (broad)
Ketone (C=O)	~1670-1690
Alkene (C=C)	~1640-1680

These are expected values based on typical functional group absorption regions.^[1]

Table 4: Mass Spectrometry (MS) Data

Detailed fragmentation data for **13-Hydroxygermacrone** is not extensively reported. However, the molecular ion peak is a key identifier.

Analysis Type	Expected m/z
Molecular Ion Peak [M] ⁺	234.33

This value corresponds to the molecular weight of the compound.^[1]

Experimental Protocols

The isolation and purification of **13-Hydroxygermacrone** are crucial for obtaining a pure sample for structural analysis and biological assays. The following is a generalized protocol based on methods reported for its extraction from *Curcuma xanthorrhiza* rhizomes.

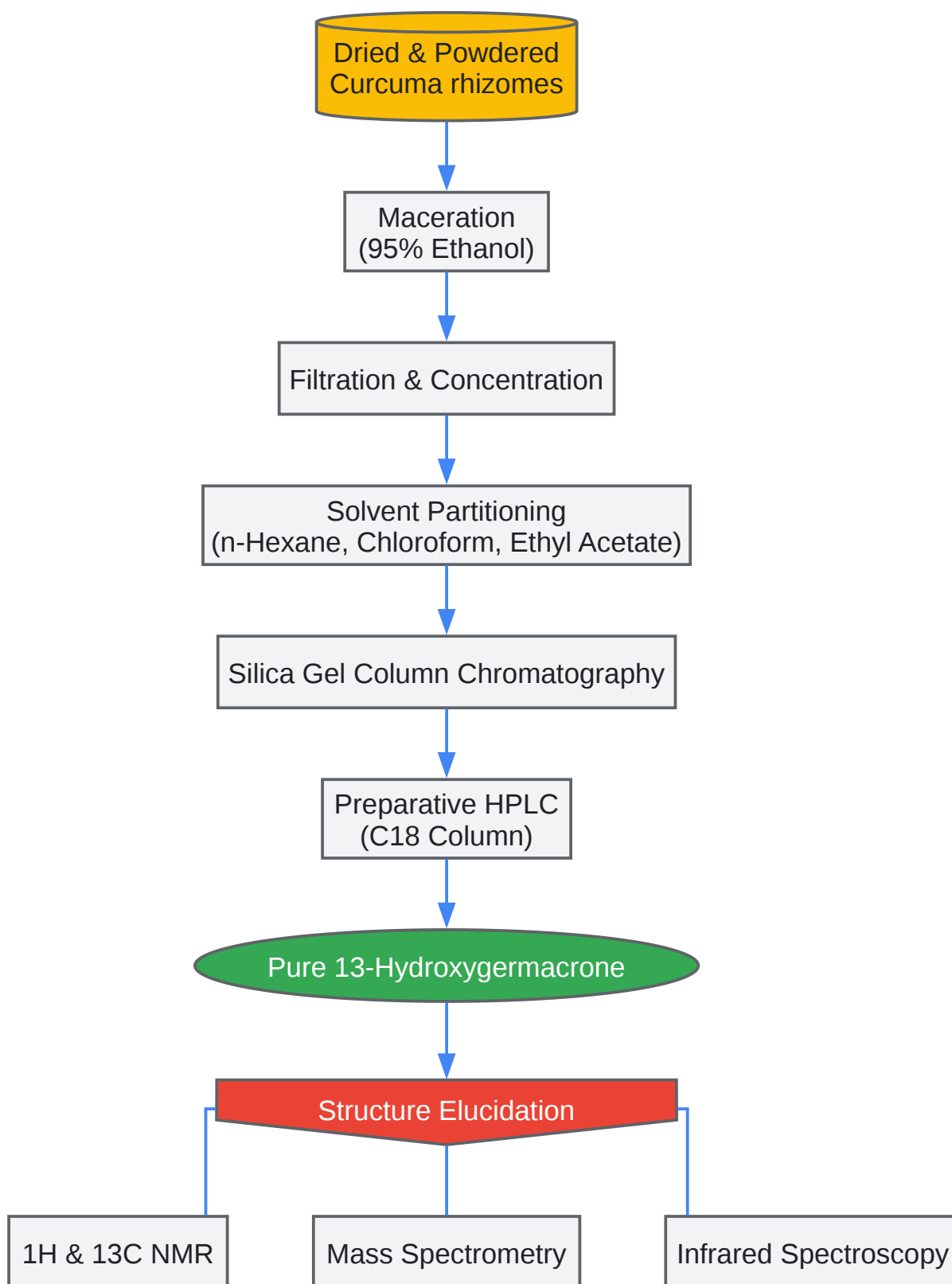
Isolation and Purification of 13-Hydroxygermacrone

- **Preparation of Plant Material:** Dried rhizomes of *Curcuma xanthorrhiza* are ground into a coarse powder to increase the surface area for efficient extraction.
- **Extraction:** The powdered rhizomes are subjected to maceration with 95% ethanol at room temperature for an extended period (e.g., 72 hours), a process that is typically repeated multiple times to ensure the exhaustive extraction of secondary metabolites.
- **Filtration and Concentration:** The ethanolic extracts are combined, filtered to remove solid plant material, and then concentrated under reduced pressure using a rotary evaporator.

- **Solvent Partitioning:** The crude ethanolic extract is suspended in water and then sequentially partitioned with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate. This liquid-liquid extraction separates compounds based on their polarity, with sesquiterpenoids like **13-Hydroxygermacrone** primarily partitioning into the n-hexane and chloroform fractions.
- **Column Chromatography:** The n-hexane and chloroform fractions are subjected to column chromatography over silica gel. The column is eluted with a gradient of solvents, typically starting with a non-polar solvent like n-hexane and gradually increasing the polarity with a solvent such as ethyl acetate. Fractions are collected and monitored by thin-layer chromatography (TLC).
- **Preparative High-Performance Liquid Chromatography (Prep-HPLC):** Fractions containing **13-Hydroxygermacrone** are further purified using a C18 reversed-phase column. A mobile phase consisting of a gradient of methanol and water is commonly employed. The elution is monitored by a UV detector (e.g., at 210 nm), and the peak corresponding to **13-Hydroxygermacrone** is collected.
- **Final Characterization:** The purity of the isolated compound is confirmed by analytical HPLC, and its structure is elucidated using spectroscopic methods as detailed above (NMR, MS, IR).

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the isolation and structural elucidation of **13-Hydroxygermacrone**.



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Caption: Workflow for the isolation and characterization of **13-Hydroxygermacrone**.

Conclusion

This technical guide provides a comprehensive repository of the structural and spectral information for **13-Hydroxygermacrone**, a sesquiterpenoid of significant interest. The detailed NMR data, coupled with the outlined experimental protocols, serves as a valuable resource for researchers in natural product chemistry, pharmacology, and drug development. Further research is warranted to determine the absolute stereochemistry of **13-Hydroxygermacrone** and to fully explore its biological activity profile and potential therapeutic applications.

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References

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